

Essential Safety and Disposal Procedures for AGI-14100

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AGI-14100

Cat. No.: B15137018

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This document provides critical safety and logistical information for the proper handling and disposal of **AGI-14100**, a potent and selective inhibitor of mutant isocitrate dehydrogenase 1 (IDH1). Adherence to these procedures is essential to ensure laboratory safety and environmental protection.

Chemical and Physical Properties

The following table summarizes the known quantitative data for **AGI-14100**. It is important to note that many physical properties have not been fully characterized.

Property	Value	Reference
Molecular Formula	C29H22ClF4N5O3	[1][2][3]
Molecular Weight	599.971 g/mol	[1][2][3]
CAS Number	1448346-43-7	[1][2]
Appearance	Solid	[2]
Storage Conditions	2 years at -20°C (Powder) 6 months at -80°C (in solvent) 2 weeks at 4°C (in DMSO)	[1]
Melting/Freezing Point	No data available	[2]
Boiling Point/Range	No data available	[2]
Flash Point	No data available	[2]
Solubility	No data available	
Stability	Stable under recommended storage conditions.	[2]

Immediate Safety and Handling Precautions

AGI-14100 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[2]. All personnel must adhere to the following personal protective equipment (PPE) and handling guidelines:

- Engineering Controls: Use only in areas with appropriate exhaust ventilation. Ensure an accessible safety shower and eye wash station are present[2].
- Eye Protection: Wear safety goggles with side-shields[2].
- Hand Protection: Wear protective gloves[2].
- Skin and Body Protection: Wear impervious clothing[2].

- Respiratory Protection: Use a suitable respirator, especially where dust or aerosols may be generated[2].
- Handling: Avoid inhalation, and contact with eyes and skin. Prevent the formation of dust and aerosols. Do not eat, drink, or smoke when using this product[2].

Proper Disposal Procedures

The primary directive for the disposal of **AGI-14100** is to avoid release to the environment[2]. Due to its high aquatic toxicity, all waste containing this compound must be managed as hazardous waste.

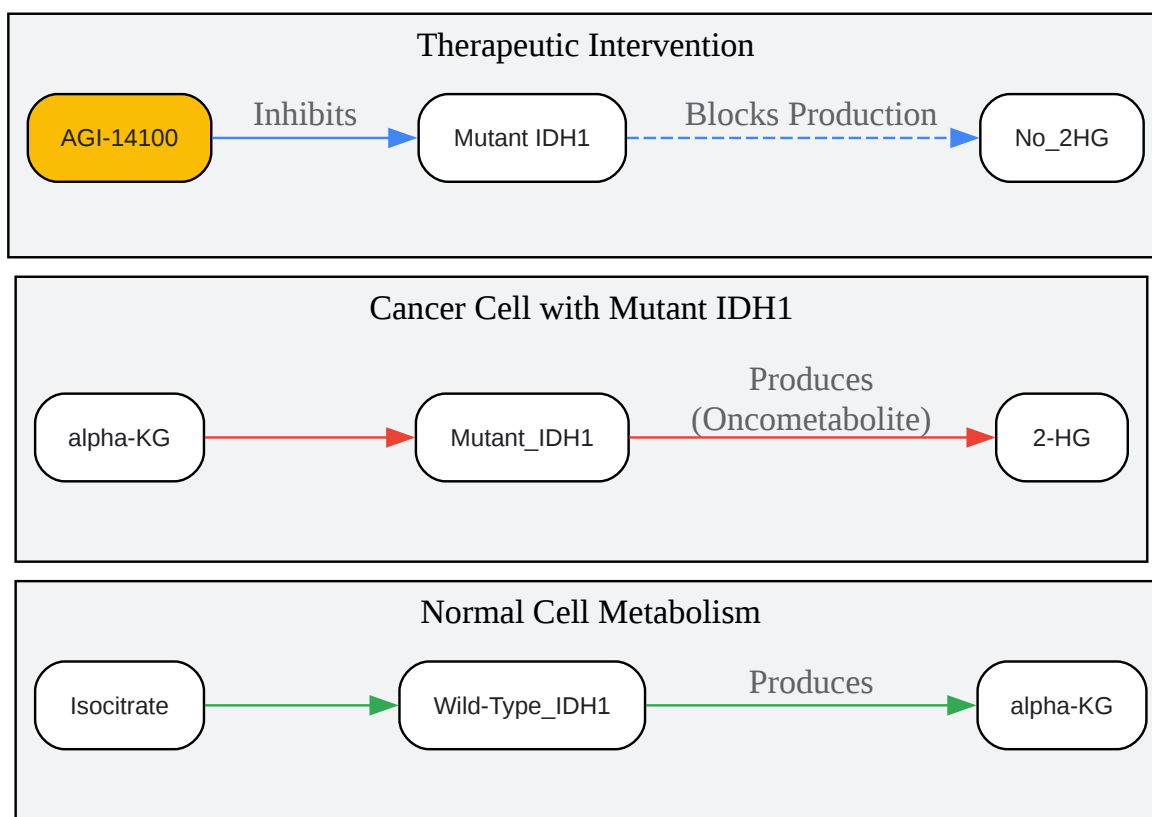
Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect all **AGI-14100** waste, including unused product, contaminated consumables (e.g., pipette tips, vials, gloves), and spillage cleanup materials, in a designated, clearly labeled, and sealed hazardous waste container.
 - Do not mix with incompatible materials such as strong acids, strong alkalis, or strong oxidizing/reducing agents[2].
- Spill Management:
 - In case of a spill, evacuate personnel to a safe area[2].
 - Wear full personal protective equipment[2].
 - Absorb solutions with a finely-powdered, liquid-binding material (e.g., diatomite, universal binders)[2].
 - For solid spills, carefully collect the material to avoid dust generation.
 - Collect all spillage and contaminated materials and place them in the designated hazardous waste container[2].
 - Prevent the spilled product from entering drains or water courses[2].

- Final Disposal:
 - Dispose of the sealed hazardous waste container through an approved and licensed waste disposal plant[2].
 - Follow all local, state, and federal regulations for hazardous chemical waste disposal.
 - Do not dispose of **AGI-14100** down the drain or in general laboratory trash.

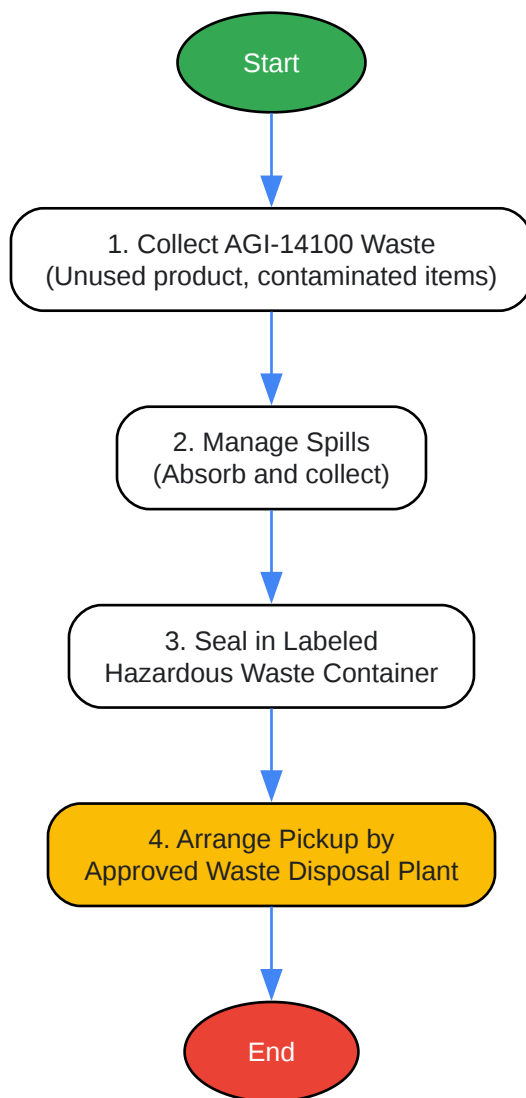
Biological Pathway and Experimental Workflow

AGI-14100 is a selective inhibitor of the mutant IDH1 enzyme, which is found in certain cancers. The mutant enzyme gains a new function, converting α -ketoglutarate (α -KG) to 2-hydroxyglutarate (2-HG), an oncometabolite. **AGI-14100** allosterically inhibits the mutant IDH1, blocking the production of 2-HG.



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Caption: Mechanism of **AGI-14100** action on mutant IDH1.



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Caption: **AGI-14100** hazardous waste disposal workflow.

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References

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- 3. AGI-14100 | CAS#:1448346-43-7 | Chemsrce [[chemsrc.com](https://www.chemsrc.com)]
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